

# Simulating Particle Tracks in a Time Projection Chamber: Application Notes and Protocols

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#### Introduction

A Time Projection Chamber (TPC) is a powerful particle detector that provides threedimensional tracking of charged particles. Simulating the passage of particles through a TPC is crucial for detector design, optimization, and the analysis of experimental data. These simulations allow researchers to understand detector response, develop reconstruction algorithms, and interpret complex physics events.

This document provides an overview of the most common software used for simulating particle tracks in TPCs, offers a comparison of their features, and presents a detailed protocol for a typical simulation workflow.

#### **Overview of Simulation Software**

The simulation of particle tracks in a TPC is typically a multi-step process that involves several specialized software packages. The most prominent tools in this field are Geant4 for the initial particle interactions and Garfield++ for the detailed simulation of electron drift and signal formation.

Geant4 (Geometry and Tracking): A versatile toolkit for simulating the passage of particles
through matter.[1] In the context of TPC simulations, Geant4 is used to model the primary
particle's trajectory and its interactions with the gas or liquid medium, resulting in the creation
of electron-ion pairs.[1][2][3] It handles a wide range of physics processes, from
electromagnetic interactions to hadronic processes.[2]



- Garfield++: A specialized toolkit for the detailed simulation of gaseous and semiconductor detectors.[4][5] Garfield++ takes the initial ionization tracks from Geant4 and simulates the subsequent drift of electrons and ions in the electric and magnetic fields of the TPC.[6][7] It models processes such as diffusion, avalanching in amplification structures (e.g., GEMs, Micromegas), and the induction of signals on the readout pads.[8]
- REST-for-Physics (Rare Event Searches Toolkit): A C++ and ROOT-based framework
  designed for the simulation and data analysis of gaseous TPCs, particularly for rare event
  searches.[9][10][11][12] It provides a comprehensive set of tools for managing simulation
  workflows, from event generation to data processing and analysis.[12][13]
- LArSoft: A software collaboration that develops and supports a shared base of simulation, reconstruction, and analysis software for liquid argon (LAr) TPCs.[14][15][16] It is widely used in the neutrino physics community for experiments like DUNE and MicroBooNE.[17]

#### **Software Comparison**

The choice of software depends on the specific requirements of the simulation, such as the type of TPC (gas or liquid), the required level of detail, and the physics goals of the experiment.



Feature	Geant4	Garfield++	REST-for- Physics	LArSoft
Primary Application	General-purpose particle transport	Detailed drift and signal simulation in gaseous detectors	Integrated framework for gaseous TPCs	Integrated framework for LArTPCs
Physics Domain	High-energy physics, nuclear physics, medical physics	Low-energy electron and ion transport in gases	Rare event searches, low- background experiments	Neutrino physics, particle astrophysics
Key Features	Comprehensive physics models, flexible geometry definition, visualization	Detailed electric field calculation, electron/ion drift simulation, signal induction	Event-oriented data processing, metadata handling, unified analysis of MC and real data	Detector- independent tools, wide range of algorithms for simulation and reconstruction
Integration	Can be interfaced with Garfield++ and other tools	Interfaces with Geant4, field solvers (ANSYS, COMSOL), and Magboltz	Can optionally integrate Geant4 and Garfield++	Built on the art framework, integrates various reconstruction packages
Typical Use Case	Simulating the initial ionization trail of a particle in the TPC volume.	Simulating the detector response to the ionization trail.	End-to-end simulation and analysis for a gaseous TPC experiment.	End-to-end simulation and analysis for a LArTPC experiment.

# Experimental Protocol: Simulating a Muon Track in a Gaseous TPC

This protocol outlines the steps for simulating a muon track in a generic gaseous TPC using a combination of Geant4 and Garfield++.



#### **Step 1: Geometry and Physics Definition in Geant4**

- Define the TPC Geometry:
  - Create a C++ class that inherits from G4VUserDetectorConstruction.
  - Define the dimensions of the TPC drift volume, the gas mixture (e.g., Ar/CH4 90/10), and the readout plane.
  - Implement the geometry using Geant4's solid shapes (e.g., G4Box, G4Tubs) and logical/physical volumes.
- · Define the Physics List:
  - Select a pre-packaged physics list appropriate for the energy range and particle types of interest (e.g., QGSP\_BERT\_HP for high-precision neutron tracking).
  - Alternatively, create a custom physics list by inheriting from G4VUserPhysicsList and registering the relevant physics processes (e.g., electromagnetic, hadronic).
- Generate Primary Particles:
  - Create a class that inherits from G4VUserPrimaryGeneratorAction.
  - Use G4ParticleGun to generate single particles with a specific energy, position, and momentum. For this protocol, configure it to shoot a 1 GeV muon through the TPC volume.

## Step 2: Running the Geant4 Simulation and Extracting Ionization Data

- Run the Simulation:
  - Compile the Geant4 application.
  - Execute the simulation for a desired number of events.
- Extract Ionization Data:



- Within the SteppingAction of the Geant4 application, record the position and energy deposition of each step of the primary particle and its secondaries within the TPC gas volume.
- For each step, calculate the number of electron-ion pairs created.
- Store this information in a suitable format (e.g., a ROOT TTree or a simple text file) that can be read by Garfield++. Each entry should contain the x, y, z coordinates and the number of electrons for each ionization cluster.

#### Step 3: Detailed Drift and Signal Simulation in Garfield++

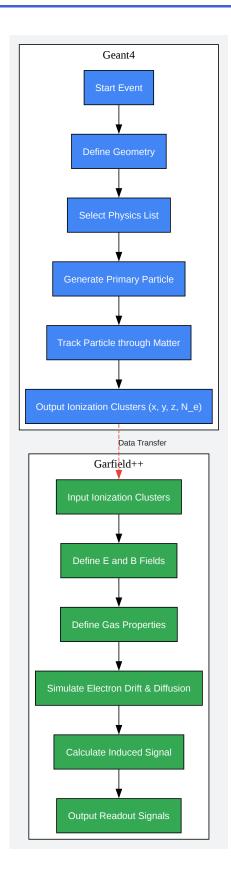
- Set up the Garfield++ Environment:
  - Create a C++ program that links against the Garfield++ and ROOT libraries.
  - Include the necessary Garfield++ headers (e.g., ComponentElmer, ViewField, ViewDrift, Sensor).
- Define the TPC Environment:
  - Create a Garfield::ComponentElmer object and load a pre-computed electric field map for the TPC.
  - Define the gas properties using Garfield::MediumMagboltz. Specify the gas mixture, pressure, and temperature.
  - Set the magnetic field if applicable.
- Import Ionization Tracks:
  - Read the ionization data file generated by Geant4.
  - For each event, loop through the ionization clusters and use the coordinates and number of electrons to create initial electron positions in the Garfield++ simulation.
- Simulate Electron Drift and Signal Induction:



- Create a Garfield::Sensor object to represent the readout plane.
- For each initial electron, create a Garfield::DriftLine and simulate its trajectory through the electric and magnetic fields.
- Garfield++ will model the diffusion and, if applicable, avalanche multiplication.
- The induced signal on the readout pads will be calculated by the Sensor object.
- · Analyze the Output:
  - The output from Garfield++ will be the simulated signals on the readout pads as a function of time.
  - This data can be further processed to reconstruct the 3D track of the muon.

## Visualization of Workflows Geant4 and Garfield++ Simulation Workflow



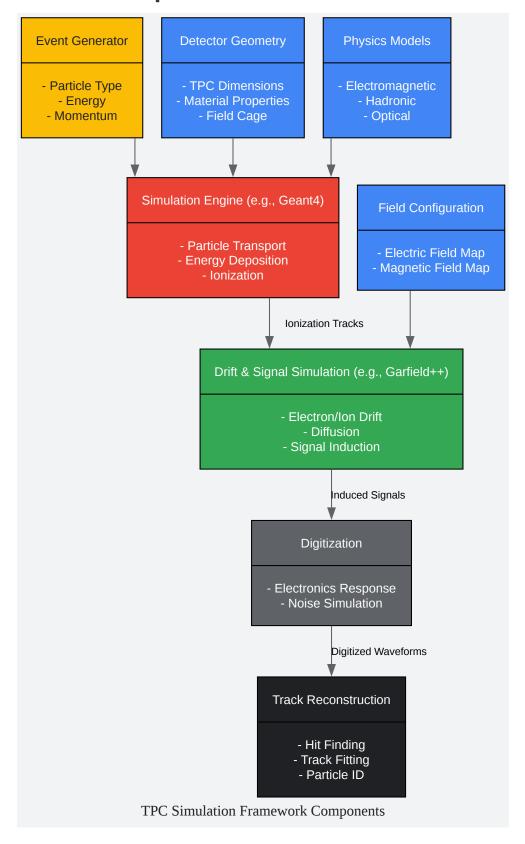


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Caption: Workflow for TPC simulation using Geant4 and Garfield++.



### **Logical Relationships in a TPC Simulation Framework**



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Caption: Logical components of a TPC simulation and reconstruction framework.

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